

Application Note: In Vitro Bioassa

Compound of Interest

Compound Name: *Drnflrfamide*

Cat. No.: *B12107887*

Target Audience: Researchers, electrophysiologists, and drug development professionals. Content Focus: Mechanistic grounding, causality of experir

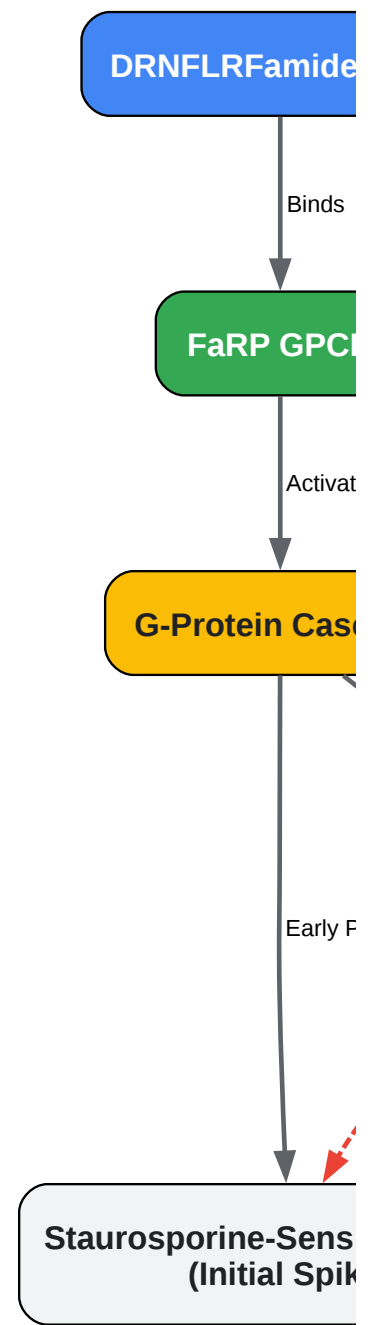
Introduction & Mechanistic Grounding

DRNFLRFamide (Asp-Arg-Asn-Phe-Leu-Arg-Phe-NH₂), commonly referred to as Neuropeptide DF2, is a highly conserved FMRFamide-related pept

Understanding the causality of DF2's prolonged efficacy requires mapping its biphasic signal transduction. Upon binding to its G-protein coupled rece amplitude is negatively regulated by PKC, but driven by an alternate, staurosporine-sensitive kinase[1]. This highlights a complex, multi-kinase tempo

Intracellular Signaling Architecture

To design a robust bioassay, we must first visualize the target pathways. DF2 binding activates a G-protein cascade, leading to the activation of prote return the synapse to baseline[3].



Caption: DF2-GPCR signaling cascade highlighting the biphasic kinase regulation of synaptic enhancement.

Experimental Design & Rationale

A self-validating bioassay system for DF2 requires both electrophysiological precision and pharmacological isolation. We utilize the crayfish deep abd

Causality of the Model: The NMJs in this tissue exhibit pronounced, quantifiable plasticity in response to FaRPs, providing a macroscopic electrical re

Causality of Temperature Control: DF2's efficacy is highly temperature-dependent. At lower temperatures (e.g., 4°C), endogenous protein phosphatas EPSP signal by up to 450% compared to room temperature[3].

Protocol 1: Ex Vivo Electrophysiological Bioassay of Synaptic Enhancement

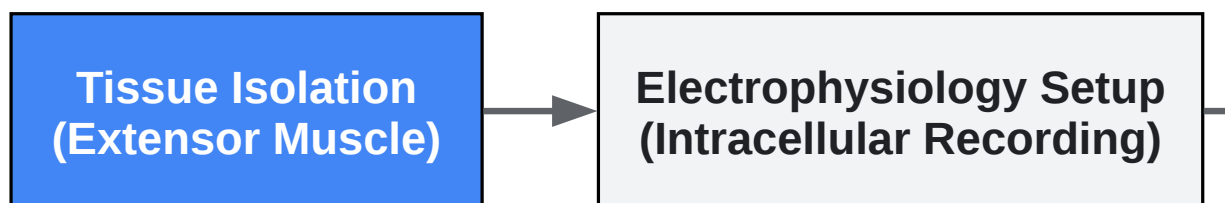
This protocol details the intracellular recording of EPSPs to quantify presynaptic DF2 activity.

Reagents & Equipment

- Normal Crayfish Ringer's Solution (NCRS)
- **DRNFLRFamide** (DF2) stock solution (working concentration to M)
- Kinase Inhibitors: Staurosporine (broad-spectrum), Chelerythrine (PKC-selective)
- Intracellular microelectrodes (10-20 MΩ resistance, filled with 3M KCl)

Step-by-Step Methodology

- Tissue Isolation: Anesthetize the specimen in an ice bath for 15 minutes. Isolate the dorsal part of the tail, removing the ventral surface and gut to e
- Setup & Equilibration: Pin the dorsal surface of the tail facing down in a Sylgard-lined recording chamber and continuously perfuse with NCRS[3]. A
- Baseline Recording: Impale a single extensor muscle cell with the intracellular microelectrode. Stimulate the motor nerve at a low frequency (e.g., ε
 - Causality Note: Low-frequency stimulation prevents use-dependent synaptic depression, ensuring any EPSP enhancement is strictly peptide-dri
- DF2 Application: Switch the perfusion to NCRS containing M DF2. Record the immediate (0-5 min) and long-term (5-60 min) changes in EPSP amplitude.
- Pharmacological Validation (Self-Validating Step): To confirm the mechanism, apply selective PKC inhibitors (e.g., chelerythrine or bisindolylmaleim not the initiation of the signal[2].



Caption: Experimental workflow for the electrophysiological quantification of DF2 activity.

Protocol 2: In Vitro Calcium Mobilization Assay (Postsynaptic Activity)

-P1wpm-QNRAdYacGw==[4] Localization of a FMRFamide-related peptide in efferent neurons and analysis of neuromuscular effects of DRNFLRFamide (DF2) in the crustacean crayfish - PubMed.
<https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF1pmZ2Fkfk7ikZzW9c8QW-2BvbMyI3n6znOlgyepVXSikOESI=>

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Sources

- 1. journals.physiology.org [journals.physiology.org]
- 2. Protein kinase C is required for long-lasting synaptic enhancement by the neuropeptide DRNFLRFamide in crayfish - PubMed [pubmed.ncbi.nlm.nih.gov/]
- 3. digital-grinnell.nyc3.cdn.digitaloceanspaces.com [digital-grinnell.nyc3.cdn.digitaloceanspaces.com]
- 4. Localization of a FMRFamide-related peptide in efferent neurons and analysis of neuromuscular effects of DRNFLRFamide (DF2) in the crustacean crayfish - PubMed [pubmed.ncbi.nlm.nih.gov/]
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